

DL-Serine Hydrazide Hydrochloride: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *DL-serine hydrazide Hydrochloride*

CAS No.: 25317-90-2

Cat. No.: B1310253

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Introduction

DL-Serine hydrazide hydrochloride (CAS No: 55819-71-1) is a derivative of the racemic amino acid DL-serine, where the carboxylic acid group is replaced by a hydrazide moiety.^[1] This modification introduces a reactive and nucleophilic hydrazide group, making it a valuable bifunctional reagent in organic synthesis.^[1] The "DL" designation indicates that the compound is a racemic mixture, containing equal amounts of the D- and L-enantiomers.^[1] It is commonly supplied as a hydrochloride salt to enhance its stability and solubility in aqueous media.^[1] A significant application of **DL-serine hydrazide hydrochloride** is its role as a key intermediate in the synthesis of Benserazide, a peripheral decarboxylase inhibitor used in the treatment of Parkinson's disease.^{[2][3][4]} It is also identified as "Benserazide EP Impurity A" in the European Pharmacopoeia, highlighting its importance in the quality control of the final drug product.^[1]

Physical and Chemical Characteristics

DL-Serine hydrazide hydrochloride is a white crystalline powder.[5] It is a stable compound, not affected by light or air.[5] The presence of the hydrochloride salt improves its stability and handling characteristics.[3]

Table 1: Physical and Chemical Properties of DL-Serine Hydrazide HCl

Property	Value	Source(s)
CAS Number	55819-71-1	[1][6]
Alternate CAS Number	25317-90-2	[1]
Molecular Formula	C ₃ H ₉ N ₃ O ₂ · HCl	[1][5][6]
Molecular Weight	155.58 g/mol	[1][6]
Appearance	White to off-white crystalline solid/powder	[3][5][7]
Melting Point	>183°C (decomposes)	[1][2][4]
Boiling Point	482°C at 760 mmHg	[8][9][10]
Density	1.281 g/cm ³ at 25°C1.57 g/cm ³ at 20°C	[5][2][7]
Solubility	Highly soluble in water.[5] Soluble in methanol and ethanol.[5] Slightly soluble in methanol (with heating and sonication) and water.[2][7]	
IUPAC Name	2-amino-3-hydroxypropanohydrazide;hydrochloride	
InChI Key	JNWGUKRVDKZBI-UHFFFAOYSA-N	[1]
Storage Temperature	Room temperature, under inert atmosphere.	[2][7]

Experimental Protocols

Synthesis of DL-Serine Hydrazide Hydrochloride

The synthesis of **DL-serine hydrazide hydrochloride** is typically a two-step process starting from DL-serine.[\[1\]](#)[\[11\]](#)

Step 1: Esterification of DL-Serine

The first step involves the esterification of DL-serine to form its methyl ester hydrochloride.[\[1\]](#)[\[11\]](#)

- Materials: DL-Serine, thionyl chloride, methanol.[\[11\]](#)
- Procedure:
 - Add methanol to a reaction vessel and cool to between 5°C and 15°C.[\[11\]](#)
 - Slowly add thionyl chloride dropwise to the cooled methanol.[\[11\]](#)
 - After the addition of thionyl chloride is complete, add DL-serine to the mixture.[\[11\]](#)
 - The reaction mixture is then refluxed for 3 to 5 hours.[\[11\]](#)
 - Following the reflux, the reaction solution is concentrated to dryness to yield methyl-DL-serine hydrochloride.[\[11\]](#) This intermediate is then dissolved in methanol for use in the next step.[\[11\]](#)

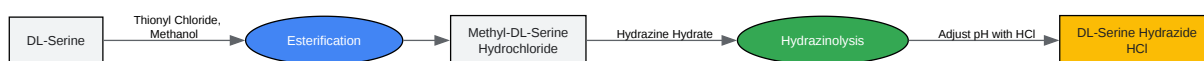
Step 2: Hydrazinolysis of Methyl-DL-Serine Hydrochloride

The serine methyl ester is then reacted with hydrazine hydrate to form the final product.[\[1\]](#)[\[11\]](#)

- Materials: Methyl-DL-serine hydrochloride solution (from Step 1), hydrazine hydrate, an alcohol solvent.[\[11\]](#)
- Procedure:
 - The methanolic solution of serine methyl ester is added to hydrazine hydrate.[\[11\]](#) Patents have described dripping the serine methyl ester into hydrazine hydrate at a controlled

temperature of 20-30°C.[1]

- After the reaction is complete, an alcohol is added.[11]
- The pH of the solution is then adjusted to facilitate crystallization.[1][11] A pH of 4.0-5.0 has been noted as effective for this step.[1]
- The mixture can be cooled to 10-15°C to further aid crystallization.[1]
- The resulting crystalline solid, DL-serine hydrazide, is collected. To obtain the hydrochloride salt, the pH is adjusted with hydrochloric acid.[1]



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General synthesis workflow for DL-serine hydrazide HCl.

Spectroscopic Characterization

While comprehensive spectral data is not widely published, the structure of **DL-serine hydrazide hydrochloride** can be confirmed using standard spectroscopic techniques.[1]

- Mass Spectrometry (MS): In electrospray ionization (ESI) mass spectrometry under positive ion mode, the compound is expected to show a protonated molecular ion $[M+H]^+$ at an m/z corresponding to the free base (molecular weight ~119.12 g/mol) plus a proton, which is approximately 120.1.[1] High-resolution mass spectrometry (HRMS) can confirm the exact mass of the protonated molecule ($C_3H_{10}N_3O_2^+$) as 120.0773.[1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H and ^{13}C NMR would be used to confirm the three-carbon backbone structure derived from serine, along with the presence of the amino, hydroxyl, and hydrazide functional groups.[1]

Applications and Reactivity

The primary application of **DL-serine hydrazide hydrochloride** is as a precursor in the synthesis of Benserazide hydrochloride, a medication used in combination with L-DOPA for the

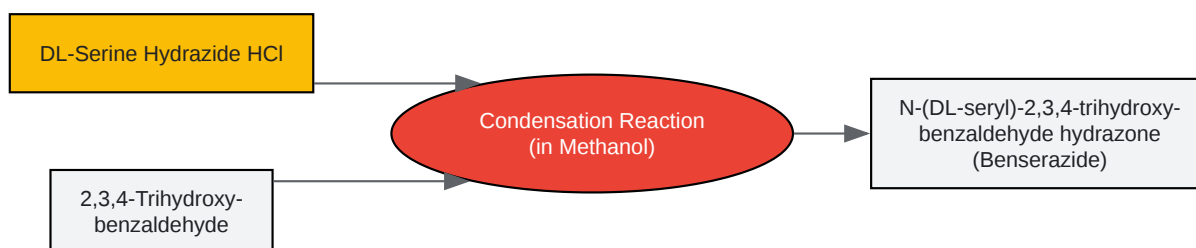
management of Parkinson's disease.[3][4]

The hydrazide functional group is highly reactive and allows for various chemical transformations, most notably condensation reactions with carbonyl compounds to form hydrazones.[1]

Experimental Protocol: Synthesis of N-(DL-seryl)-2,3,4-trihydroxybenzaldehyde hydrazone (Benserazide)

This reaction demonstrates the utility of DL-serine hydrazide as a synthetic intermediate.[1][11]

- Materials: DL-serine hydrazide, 2,3,4-trihydroxybenzaldehyde, methanol system.[1][11]
- Procedure:
 - DL-serine hydrazide is reacted with 2,3,4-trihydroxybenzaldehyde in a methanol solvent system.[11]
 - The condensation reaction forms a hydrazone linkage (-NHN=CH-), resulting in the formation of N-(DL-seryl)-2,3,4-trihydroxybenzaldehyde hydrazone, which is the chemical structure of Benserazide.[1]



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Workflow for the synthesis of Benserazide from DL-serine hydrazide HCl.

Chiral Separation

As **DL-serine hydrazide hydrochloride** is a racemic mixture, separating its D- and L-enantiomers can be critical for stereospecific synthesis.[1] Chiral High-Performance Liquid Chromatography (HPLC) is the primary technique for this purpose.[1] This can be achieved

either by using a chiral stationary phase that differentially interacts with the enantiomers or by derivatizing the racemate with a chiral agent to form diastereomers that can be separated on a standard achiral column.[1]

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